

How to store and handle BC-11 hydrobromide effectively

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Compound of Interest

Compound Name: BC-11 hydrobromide

Cat. No.: B605969

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Technical Support Center: BC-11 Hydrobromide

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective storage and handling of **BC-11 hydrobromide**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **BC-11 hydrobromide**?

A1: For optimal stability, solid **BC-11 hydrobromide** should be stored at -20°C.^{[1][2]} Some suppliers may also recommend storage at 4°C in a dry, sealed container.^{[3][4][5]} Always refer to the certificate of analysis provided with your specific batch for the most accurate storage information.

Q2: How should I store stock solutions of **BC-11 hydrobromide**?

A2: Prepared stock solutions should be stored in aliquots to prevent degradation from repeated freeze-thaw cycles.^[6] For long-term stability, store stock solutions at -80°C, where they can be viable for up to 6 months.^{[5][6]} For shorter-term storage, -20°C is suitable for up to 1 month.^{[5][6]}

Q3: What solvents can I use to dissolve **BC-11 hydrobromide**?

A3: **BC-11 hydrobromide** is soluble in Dimethyl Sulfoxide (DMSO) and water.^{[1][3]}

Q4: What is the solubility of **BC-11 hydrobromide** in common solvents?

A4: The solubility of **BC-11 hydrobromide** is significantly higher in DMSO than in water. Quantitative solubility data is summarized in the table below.

Data Presentation: Solubility

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Special Conditions
DMSO	100 mM[1]	29.1 mg/mL	-
Water	20 mM[1]	5.82 mg/mL	Gentle warming may be required.[1]

Q5: How do I prepare a stock solution of **BC-11 hydrobromide**?

A5: To prepare a stock solution, it is recommended to use the appropriate solvent based on your experimental needs.[6] For instance, to prepare a 10 mM stock solution in DMSO, you would dissolve 2.91 mg of **BC-11 hydrobromide** (assuming a molecular weight of 290.97 g/mol) in 1 mL of DMSO. Always use the batch-specific molecular weight provided on the vial for precise calculations.

Troubleshooting Guides

Issue 1: The compound won't fully dissolve in water.

- Possible Cause: The concentration you are trying to achieve exceeds the solubility limit in water.
- Solution:
 - Try gentle warming of the solution to 37°C.[6]
 - Use an ultrasonic bath to aid dissolution.[6]
 - If the desired concentration is high, consider using DMSO as the solvent to prepare a more concentrated stock solution, which can then be diluted into your aqueous

experimental medium.

Issue 2: I am observing precipitate in my stock solution after thawing.

- Possible Cause: The compound may have come out of solution during the freezing process or the solvent may have evaporated, increasing the concentration.
- Solution:
 - Warm the vial to 37°C and vortex gently to try and redissolve the precipitate.
 - Centrifuge the vial to pellet the precipitate and carefully transfer the supernatant to a new tube. The concentration of this supernatant may be lower than intended.
 - To avoid this issue, ensure vials are tightly sealed and consider preparing smaller, single-use aliquots.^[6]

Issue 3: I am concerned about the stability of the compound during shipping.

- Possible Cause: Exposure to ambient temperatures during shipping.
- Solution: Reputable suppliers typically ship **BC-11 hydrobromide** on blue ice to maintain a cool temperature.^{[4][6]} Upon receipt, immediately transfer the compound to the recommended storage conditions (-20°C).

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Materials:
 - **BC-11 hydrobromide** powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
 - Calibrated pipette and sterile tips

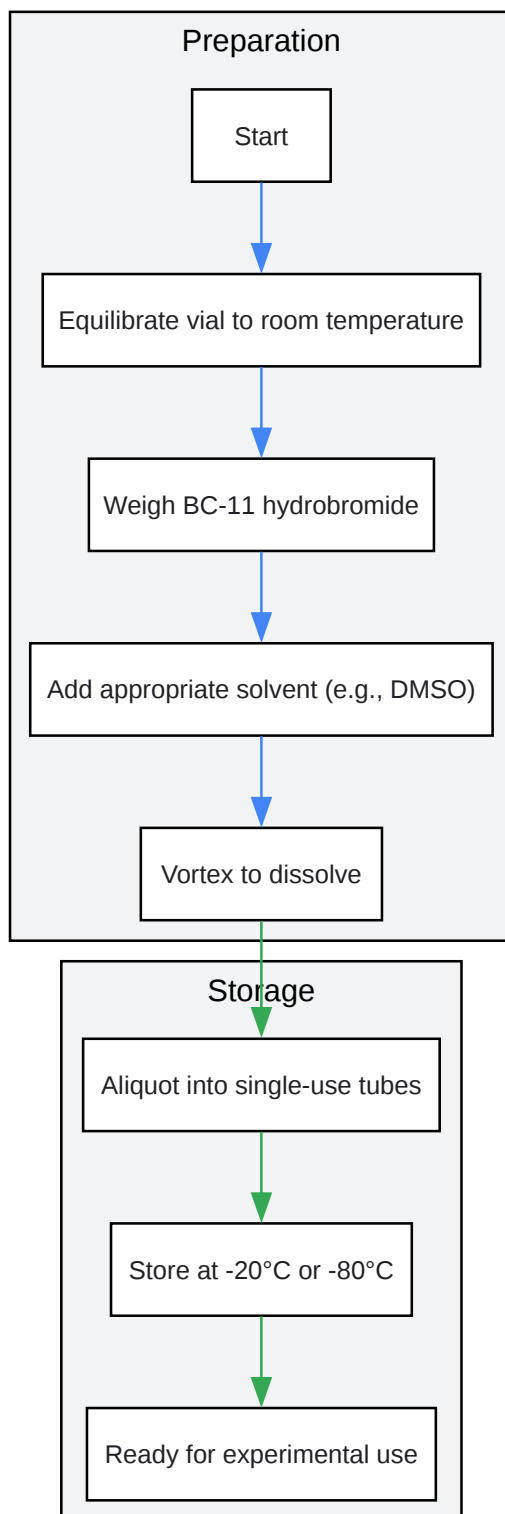
- Vortex mixer
- Procedure:
 1. Allow the vial of **BC-11 hydrobromide** to equilibrate to room temperature before opening to prevent condensation.
 2. Weigh out the required amount of **BC-11 hydrobromide**. For 1 mL of a 10 mM solution, you will need approximately 2.91 mg (based on a molecular weight of 290.97 g/mol). Adjust the mass based on the batch-specific molecular weight.
 3. Add the appropriate volume of DMSO to the **BC-11 hydrobromide**.
 4. Vortex the solution until the compound is completely dissolved.
 5. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 6. Store the aliquots at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).^{[5][6]}

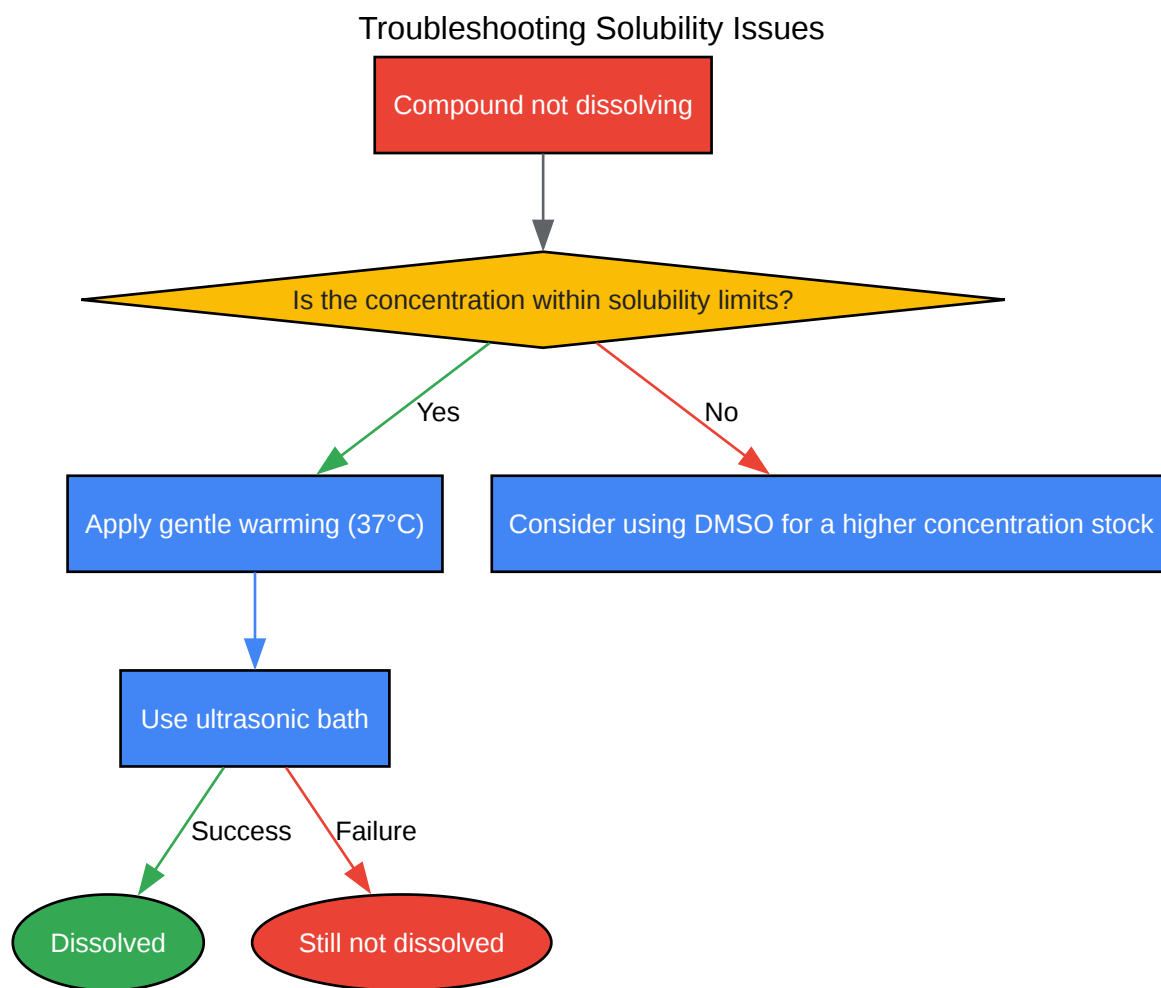
Protocol 2: General Handling Procedures

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and chemical-resistant gloves when handling **BC-11 hydrobromide**.
- Weighing: To avoid inhalation, handle the solid powder in a well-ventilated area or a chemical fume hood.
- Spill Management: In case of a spill, isolate the area. For a small powder spill, gently cover with a damp paper towel to avoid creating dust and then wipe up. For a solution spill, absorb with an inert material and dispose of it as chemical waste. Clean the spill area with an appropriate solvent and then soap and water.
- Disposal: Dispose of all waste containing **BC-11 hydrobromide** according to your institution's chemical waste disposal guidelines.

Visualizations

Workflow for Preparing BC-11 Hydrobromide Stock Solution





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